

# Proper Disposal of DL-Isocitric Acid Trisodium Salt: A Step-by-Step Guide

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## Compound of Interest

Compound Name: *DL-Isocitric acid trisodium salt*

Cat. No.: *B032071*

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For researchers, scientists, and professionals in drug development, ensuring the safe disposal of laboratory chemicals is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **DL-Isocitric acid trisodium salt**, aligning with standard laboratory safety practices.

**DL-Isocitric acid trisodium salt** is generally not classified as a hazardous substance or mixture according to Regulation (EC) No. 1272/2008.[1][2] However, it is crucial to handle it with care, employing appropriate personal protective equipment (PPE) and following established disposal protocols to maintain a safe laboratory environment.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that all relevant personnel are familiar with the following safety measures:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses with side-shields or goggles, chemical-resistant gloves, and a lab coat.[3] In situations where dust formation is possible, a NIOSH-approved N95 or equivalent respirator is recommended.[2][3]
- **Ventilation:** Work in a well-ventilated area to avoid the inhalation of any dust or aerosols.[1]
- **Spill Management:** In the event of a spill, sweep up the solid material, avoiding dust generation, and place it into a suitable, closed container for disposal.[2][3][4]

# Disposal Procedures for DL-Isocitric Acid Trisodium Salt

The recommended disposal route for **DL-Isocitric acid trisodium salt** is through a licensed disposal company. This ensures compliance with local, state, and federal regulations.

## Step 1: Containerization and Labeling

Properly containerize all waste material.

- **Unused Product:** Keep the chemical in its original or a compatible, tightly sealed container.[\[2\]](#)
- **Contaminated Materials:** Any materials, such as paper towels or PPE, that have come into contact with the chemical should be collected in a separate, clearly labeled waste container.

All containers must be accurately labeled with the full chemical name: "**DL-Isocitric acid trisodium salt**".

## Step 2: Waste Collection and Storage

Store the sealed waste containers in a designated, secure area away from incompatible materials. Based on available safety data, **DL-Isocitric acid trisodium salt** should be kept away from strong oxidizing agents.[\[4\]](#)

## Step 3: Professional Disposal

Arrange for the collection and disposal of the chemical waste through a licensed and reputable hazardous waste disposal company. Provide the disposal company with a copy of the Safety Data Sheet (SDS) to ensure they have all the necessary information for proper handling and disposal. It is recommended to offer surplus and non-recyclable solutions to a licensed disposal company.[\[2\]](#)

## Quantitative Disposal Data

Currently, there is no specific quantitative data, such as concentration limits for aqueous disposal, available in the reviewed safety data sheets for **DL-Isocitric acid trisodium salt**. The

general guidance is to avoid releasing the chemical into the environment and to use a professional disposal service.[5]

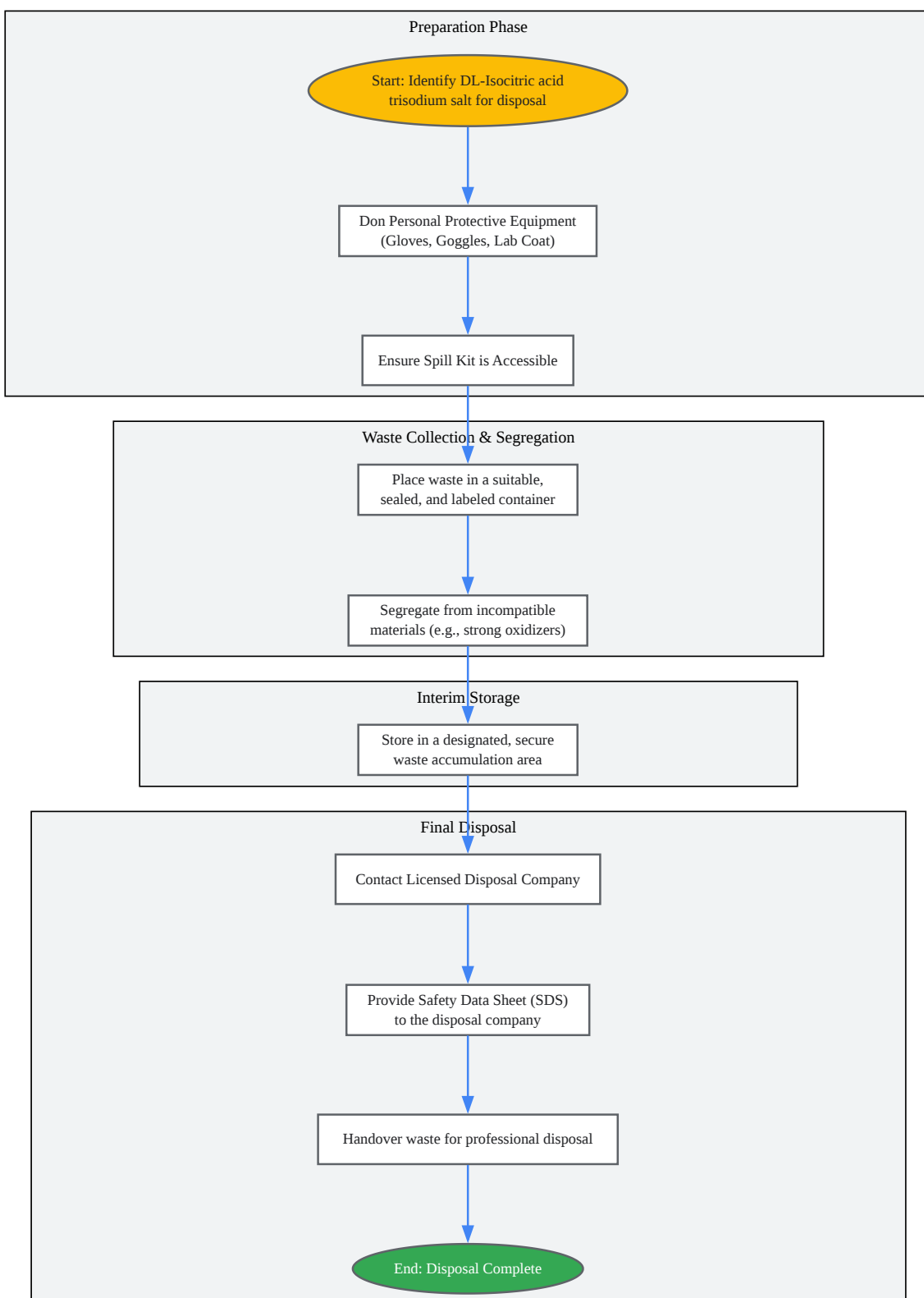
Parameter	Value
Hazard Classification	Not classified as a hazardous substance or mixture
Environmental Impact	No special environmental precautions are required.[2][3] However, release into the environment should be avoided.[5]
Primary Disposal Route	Licensed professional disposal company

## Experimental Protocols

No specific experimental protocols for the neutralization or deactivation of **DL-Isocitric acid trisodium salt** prior to disposal are documented in the available safety literature. The chemical is stable under recommended storage conditions.[2]

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **DL-Isocitric acid trisodium salt**.



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### Disposal Workflow for **DL-Isocitric Acid Trisodium Salt**

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